

# HPLC method for Sonepiprazole hydrochloride quantification

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An Application Note on the Quantification of **Sonepiprazole Hydrochloride** Using High-Performance Liquid Chromatography (HPLC)

For researchers, scientists, and drug development professionals, this document provides a detailed protocol for the quantitative analysis of **Sonepiprazole hydrochloride** in bulk drug substance and pharmaceutical formulations using a reversed-phase high-performance liquid chromatography (RP-HPLC) method with UV detection.

#### Introduction

Sonepiprazole, also known as PNU-101387G or U-101387, is a selective dopamine D4 receptor antagonist.[1][2] Its chemical formula is C21H27N3O3S, with a molecular weight of 401.5 g/mol for the free base and 437.98 g/mol for the hydrochloride salt.[1][2] Accurate and precise quantification of Sonepiprazole is essential for quality control during drug development and manufacturing. This application note describes a robust and reliable RP-HPLC method for this purpose. The method is based on the physicochemical properties of Sonepiprazole, which is soluble in DMSO and DMF and has a UV absorbance maximum at 265 nm.[2][3]

#### **Experimental Protocol**

This section details the necessary equipment, reagents, and procedures for the HPLC analysis of **Sonepiprazole hydrochloride**.

#### Instrumentation and Chromatographic Conditions



A standard HPLC system equipped with a UV detector is suitable for this method. The proposed chromatographic conditions are summarized in the table below.

Parameter	Recommended Setting
HPLC Column	C18, 4.6 x 150 mm, 5 µm particle size
Mobile Phase	Acetonitrile: 20 mM Potassium Phosphate Buffer (pH 3.0) (50:50, v/v)
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection Wavelength	265 nm[2]
Injection Volume	10 μL
Run Time	10 minutes

#### **Reagents and Solutions**

- Acetonitrile (HPLC Grade)
- Potassium Dihydrogen Phosphate (KH2PO4) (Analytical Grade)
- Phosphoric Acid (Analytical Grade)
- Ultrapure Water
- Sonepiprazole Hydrochloride Reference Standard

Preparation of 20 mM Potassium Phosphate Buffer (pH 3.0):

- Dissolve 2.72 g of KH2PO4 in 1000 mL of ultrapure water.
- Adjust the pH to 3.0 with phosphoric acid.
- Filter the buffer solution through a 0.45 μm membrane filter.

Preparation of Mobile Phase:



- Mix acetonitrile and 20 mM potassium phosphate buffer (pH 3.0) in a 50:50 (v/v) ratio.
- Degas the mobile phase by sonication or vacuum filtration before use.

Preparation of Standard Stock Solution (100 μg/mL):

- Accurately weigh about 10 mg of Sonepiprazole hydrochloride reference standard.
- Transfer it into a 100 mL volumetric flask.
- Dissolve and dilute to volume with the mobile phase.

Preparation of Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to obtain concentrations in the range of 1-20  $\mu$ g/mL.

Preparation of Sample Solution (for dosage form analysis):

- Weigh and finely powder a representative number of tablets.
- Accurately weigh a portion of the powder equivalent to 10 mg of Sonepiprazole hydrochloride and transfer it to a 100 mL volumetric flask.
- Add approximately 70 mL of mobile phase and sonicate for 15 minutes to ensure complete dissolution.
- Dilute to volume with the mobile phase and mix well.
- Filter the solution through a 0.45 μm syringe filter.
- Dilute the filtered solution with the mobile phase to obtain a final concentration within the calibration range (e.g., 10 μg/mL).

#### **Data Presentation and Analysis**

The quantification of **Sonepiprazole hydrochloride** is achieved by comparing the peak area of the sample with that of the standard. A calibration curve should be generated by plotting the



peak area against the concentration of the working standard solutions. The linearity, precision, and accuracy of the method should be validated according to ICH guidelines.[4]

#### **System Suitability**

System suitability parameters should be evaluated to ensure the performance of the chromatographic system.

Parameter	Acceptance Criteria
Tailing Factor	≤ 2.0
Theoretical Plates	≥ 2000
Relative Standard Deviation (RSD) for replicate injections	≤ 2.0%

#### **Method Validation Summary (Hypothetical Data)**

The following table summarizes the expected performance of this HPLC method based on typical validation results for similar analytes.

Validation Parameter	Result
Linearity (Concentration Range)	1 - 20 μg/mL
Correlation Coefficient (r²)	≥ 0.999
Limit of Detection (LOD)	0.1 μg/mL
Limit of Quantification (LOQ)	0.3 μg/mL
Precision (%RSD)	< 2.0%
Accuracy (% Recovery)	98.0 - 102.0%

## Visualizations Experimental Workflow

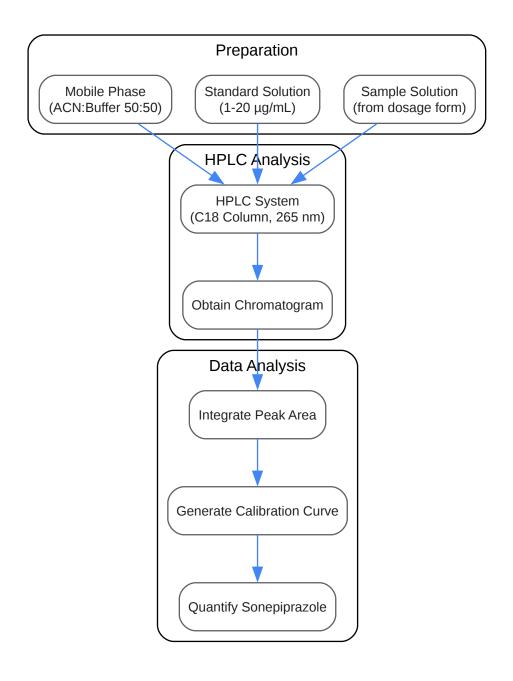




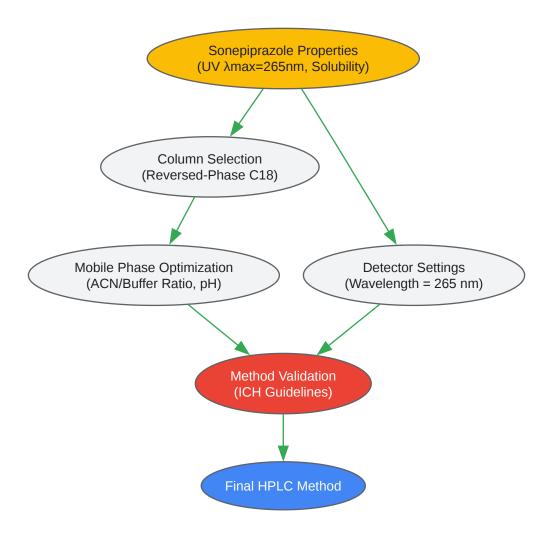


The following diagram illustrates the overall workflow for the HPLC quantification of **Sonepiprazole hydrochloride**.









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